

Technical Support Center: High-Purity Isolation of 5,7-Dinitroquinazolin-8-ol

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Compound of Interest

Compound Name: 5,7-Dinitroquinazolin-8-ol

CAS No.: 62011-96-5

Cat. No.: B14549867

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Introduction & Chemical Logic

Why is purification difficult? **5,7-Dinitroquinazolin-8-ol** presents a "perfect storm" of purification challenges:

- **Solubility:** The molecule is poorly soluble in common organic solvents (ethanol, acetone) due to strong intermolecular hydrogen bonding and π -stacking, but highly soluble in polar aprotic solvents (DMSO, DMF).
- **Acidity:** The 8-hydroxyl group, flanked by electron-withdrawing nitro groups at positions 5 and 7, renders the proton highly acidic (). This leads to the formation of "sticky" salts with trace metal ions or basic impurities.
- **Isomers:** While the 8-OH group strongly directs nitration to the 5 and 7 positions, trace amounts of 6-nitro isomers or mono-nitrated intermediates (5-nitro or 7-nitro) often co-precipitate.

This guide provides a self-validating purification workflow designed to exploit these specific physicochemical properties.

Module 1: The "Dirty" Crude – Acid-Base Reprecipitation

Goal: Bulk removal of non-acidic impurities (unreacted starting material) and tarry oxidation byproducts.

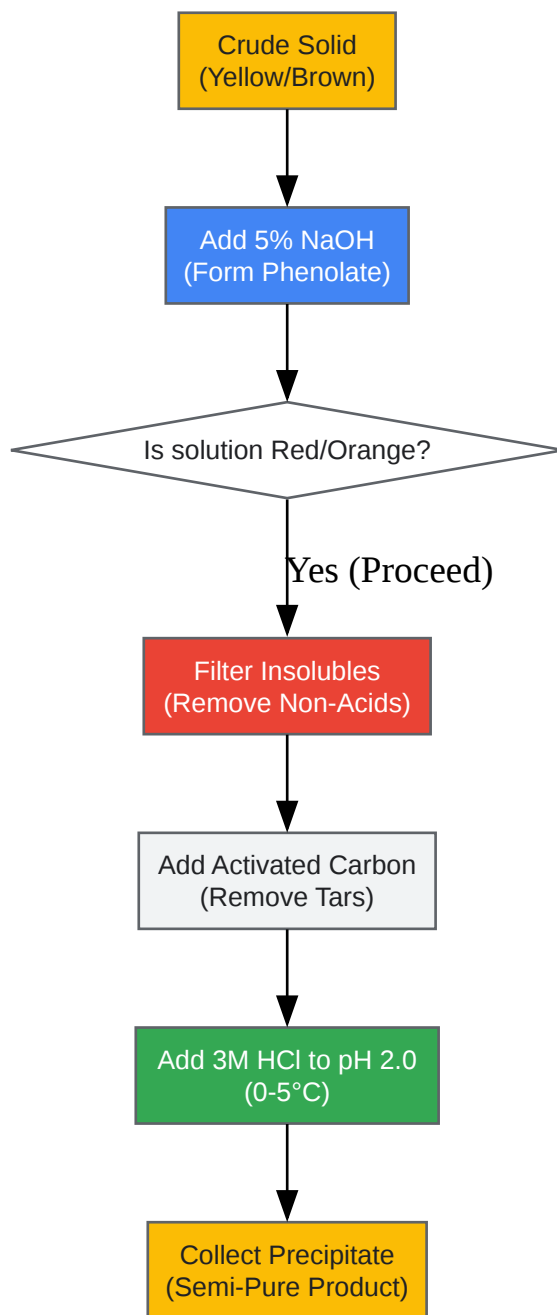
The Logic: As a pseudo-acid, **5,7-Dinitroquinazolin-8-ol** dissolves readily in basic aqueous solutions (forming the phenolate anion) but precipitates in acidic conditions. Non-acidic impurities will remain insoluble in the base or soluble in the acid, allowing for separation.

Protocol A: The Sodium Hydroxide Strip

- Dissolution: Suspend the crude yellow/orange solid in 5% NaOH (aq) (10 mL per gram of solid).
 - Checkpoint: The solution should turn a deep, blood-red or dark orange (phenolate form). If solids remain, filter them out—these are non-acidic impurities.
- Charcoal Treatment: Add Activated Carbon (5% w/w) to the red solution. Stir for 30 minutes at room temperature.
 - Why? Nitro-aromatics often generate polymeric tars. Carbon adsorbs these high-molecular-weight impurities.
- Filtration: Filter through a Celite pad to remove carbon.
- Controlled Precipitation:
 - Cool the filtrate to 0–5°C.
 - Slowly add 3M HCl dropwise with vigorous stirring.
 - Critical Endpoint: Stop adding acid when pH reaches 2.0.
 - Observation: The deep red solution will revert to a bright yellow/ochre suspension.

- Collection: Filter the solid, wash with cold water until the filtrate is neutral, and dry at 60°C under vacuum.

Visualization: Acid-Base Workflow



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Caption: Logical flow for bulk impurity removal using pH-swing extraction.

Module 2: Recrystallization (The Polishing Step)

Goal: Removal of mono-nitro isomers and trace salts.

Solvent Selection Strategy: The high melting point and poor solubility of dinitro-quinazolines require high-boiling, polar solvents.

Solvent System	Suitability	Comments
Glacial Acetic Acid	Excellent	The "Gold Standard" for nitro-heterocycles. Dissolves product at boiling; poor solubility at RT. ^[1]
DMF / Water (9:1)	Good	Use for extremely insoluble samples. Risk of product loss if too much water is used.
Ethanol / Acetone	Poor	Generally insufficient solubility for dinitro-derivatives.

Protocol B: Glacial Acetic Acid Recrystallization

- Setup: Place the semi-pure solid in a round-bottom flask with a reflux condenser.
- Saturation: Add Glacial Acetic Acid (15 mL/g). Heat to reflux (approx. 118°C).
 - Troubleshooting: If not fully dissolved after 15 mins, add more solvent in 2 mL increments.
- Hot Filtration: If black specks persist at boiling, filter rapidly through a pre-heated glass frit.
- Crystallization: Allow the solution to cool slowly to room temperature without stirring. Then, cool to 4°C.
- Isolation: Filter the yellow needles.
 - Wash: Wash with a small amount of cold acetic acid, followed by copious water (to remove acid traces), then cold methanol (to dry).

Module 3: Analytical Validation (HPLC)

Goal: Confirm purity >98%.

Because the molecule is an ionizable phenol, standard reverse-phase HPLC will result in peak tailing unless the pH is controlled.

- Column: C18 (e.g., Agilent Zorbax Eclipse Plus), 4.6 x 150 mm, 5 μ m.
- Mobile Phase A: 0.1% Formic Acid in Water (Keeps phenol protonated).
- Mobile Phase B: Acetonitrile.
- Gradient: 10% B to 90% B over 20 minutes.
- Detection: UV at 254 nm (aromatic) and 350 nm (nitro group absorbance).
- Expected Result: The dinitro compound elutes after the mono-nitro impurities due to increased lipophilicity from intramolecular H-bonding (preventing interaction with water).

Troubleshooting & FAQs

Q1: My product turned into a red "goo" upon adding NaOH. What happened?

A: You likely have a high concentration of impurities or used too little base.

- The Fix: The "goo" is often the sodium salt of the product precipitating out because the ionic strength is too high (Salting Out effect). Add more water and heat gently to 40°C. If it dissolves, proceed. If it remains oily, you have significant tar contamination—filter the solution through Celite immediately.

Q2: After acidification, the solid is orange, not yellow. Is it impure?

A: Not necessarily, but likely.

- Cause 1 (pH): If the pH is not below 4, you may have a mixture of the free phenol (yellow) and the salt (red/orange). Ensure pH is < 2.0 .
- Cause 2 (Isomers): Isomeric mixtures often depress the melting point and alter crystal packing, leading to color shifts. Recrystallize from Glacial Acetic Acid.

Q3: I have low yield after recrystallization.

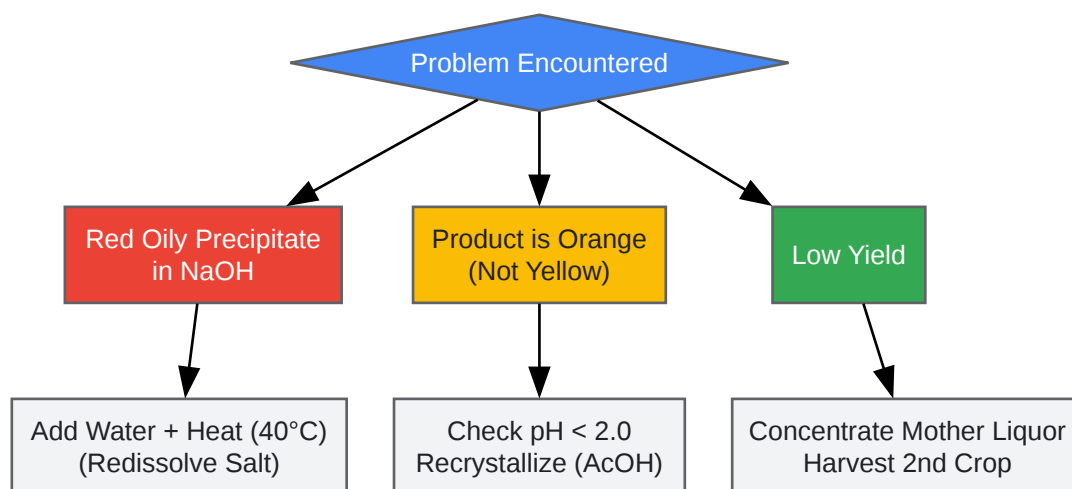
A: The dinitro compound has significant solubility in hot acetic acid.

- The Fix: Concentrate the mother liquor (filtrate) by 50% on a rotovap and cool again to harvest a "second crop." Note that the second crop is usually less pure and should be kept separate.

Q4: Can I use Ethanol for recrystallization?

A: Generally, no. **5,7-Dinitroquinazolin-8-ol** is poorly soluble in ethanol.^[2] You would need huge volumes, which lowers recovery. If you must avoid Acetic Acid, use DMF and precipitate by adding Water dropwise until turbidity persists, then heat to clear and cool.

Visualization: Troubleshooting Decision Tree



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Caption: Rapid diagnostic tree for common isolation failures.

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